

Application Notes and Protocols: Preparation of AM-2394 Stock Solutions in DMSO

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

AM-2394 is a potent and structurally distinct allosteric activator of glucokinase (GK), an enzyme crucial for glucose homeostasis.[1][2][3][4][5] As a glucokinase activator (GKA), AM-2394 enhances the enzyme's affinity for glucose, promoting the phosphorylation of glucose to glucose-6-phosphate. This mechanism is central to its function in regulating blood sugar levels, making it a significant compound in metabolic disease research, particularly for type 2 diabetes. Proper preparation of stock solutions is the foundational step for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for AM-2394 in in vitro studies due to the compound's good solubility in it.

Chemical Properties of AM-2394

A clear understanding of the physicochemical properties of **AM-2394** is essential for its effective use in research.



Property	Value	Reference
Molecular Formula	C22H25N5O4	
Molecular Weight	423.47 g/mol	-
CAS Number	1442684-77-6	-
Appearance	White to off-white crystalline solid	-
Target	Glucokinase (GK)	-
EC50	60 nM	-

Solubility of AM-2394 in DMSO

AM-2394 exhibits high solubility in DMSO, though it is important to use fresh, anhydrous DMSO as the solvent is hygroscopic and absorbed moisture can reduce solubility.

Solvent	Solubility	Notes
DMSO	≥ 30 mg/mL (≥ 70.84 mM)	Saturation may be higher.
DMSO	85 mg/mL (200.72 mM)	Use fresh, moisture-free DMSO.
DMSO:PBS (pH 7.2) (1:1)	0.50 mg/mL	
Water	Insoluble	_

Experimental Protocol: Preparing a 10 mM AM-2394 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **AM-2394** in DMSO. This concentration is a common starting point for creating working solutions for various cellular and enzymatic assays.

Materials:



- AM-2394 powder
- Anhydrous (cell culture grade) Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or a clear vial wrapped in foil
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

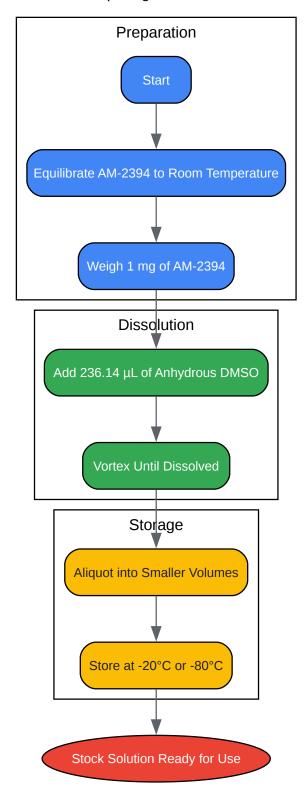
- Pre-weighing Preparation: Allow the AM-2394 vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing AM-2394: Carefully weigh out 1 mg of AM-2394 powder using a calibrated analytical balance and transfer it to a sterile amber vial.
- Calculating DMSO Volume: To prepare a 10 mM stock solution from 1 mg of AM-2394 (MW: 423.47 g/mol), the required volume of DMSO is calculated as follows:
 - Volume (L) = Mass (g) / (Concentration (mol/L) * Molecular Weight (g/mol))
 - Volume (L) = 0.001 g / (0.010 mol/L * 423.47 g/mol) = 0.00023614 L
 - Volume (μL) = 236.14 μL
- Dissolving the Compound: Add 236.14 μL of anhydrous DMSO to the vial containing the **AM-2394** powder.
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved, resulting in a clear solution. Gentle warming or sonication can be used to aid dissolution if necessary.
- Storage: Store the stock solution at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years). Aliquot the stock solution into smaller volumes to avoid



repeated freeze-thaw cycles.

Stock Solution Preparation Workflow

Workflow for Preparing AM-2394 Stock Solution





Click to download full resolution via product page

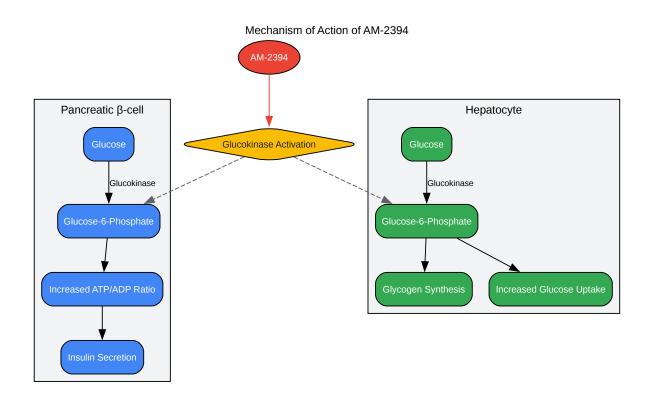
Caption: A flowchart illustrating the key steps for preparing a stock solution of **AM-2394** in DMSO.

AM-2394 Signaling Pathway

AM-2394 functions by allosterically activating glucokinase (GK), which plays a pivotal role in glucose metabolism, primarily in hepatocytes and pancreatic β -cells. In pancreatic β -cells, the activation of GK leads to an increase in glucose-6-phosphate, which in turn elevates the ATP/ADP ratio. This change results in the closure of ATP-sensitive potassium channels, depolarization of the cell membrane, and subsequent influx of calcium ions, triggering insulin secretion. In hepatocytes, enhanced GK activity promotes glucose uptake and conversion to glycogen, thereby reducing hepatic glucose output.

Glucokinase Activation Pathway by AM-2394





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]



- 4. AM 2394 All About Drugs [allfordrugs.com]
- 5. Novel Series of Potent Glucokinase Activators Leading to the Discovery of AM-2394 -PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of AM-2394 Stock Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605374#preparing-am-2394-stock-solutions-in-dmso]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com